

Guanidine Acetate: A Versatile Precursor in Modern Chemical Synthesis

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Compound of Interest

Compound Name: *Guanidine acetate*

CAS No.: 593-87-3

Cat. No.: B1223963

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For Researchers, Scientists, and Drug Development Professionals

Guanidine acetate has emerged as a critical building block in organic synthesis, prized for its utility as a robust precursor in the construction of a diverse array of nitrogen-containing compounds. Its high nitrogen content and reactive nature make it an invaluable tool in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. This technical guide provides an in-depth exploration of the applications of **guanidine acetate** in chemical synthesis, with a focus on the preparation of key intermediates and biologically active molecules. We present detailed experimental protocols, quantitative data summaries, and visual representations of reaction pathways to facilitate its practical application in the laboratory.

Physicochemical Properties of Guanidine Acetate

A thorough understanding of the physical and chemical properties of **guanidine acetate** is fundamental to its effective use in synthesis. As an organic salt, it is formed from the strong organic base guanidine and the weak acid, acetic acid. It typically appears as a white crystalline powder.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₉ N ₃ O ₂	
Molecular Weight	119.12 g/mol	
Melting Point	226-230 °C	
Solubility in Water	0.1 g/mL (clear solution)	
pKaH of Guanidinium ion	13.6	

Key Synthetic Applications of Guanidine Acetate

Guanidine acetate serves as a versatile precursor in a variety of important chemical transformations, primarily in the synthesis of heterocyclic compounds and creatine derivatives. Its bifunctional nature, possessing both nucleophilic amino groups and a basic character, allows it to participate in a range of cyclization and condensation reactions.

Synthesis of Guanidinoacetic Acid and Creatine

Guanidine acetate is a key industrial precursor for the synthesis of guanidinoacetic acid (GAA), a direct precursor to creatine. Creatine is a vital molecule in cellular energy metabolism. The synthesis of creatine involves the reaction of **guanidine acetate** with a suitable glycine source.

The overall transformation involves the transfer of the guanidino group from **guanidine acetate** to an amino acid. In the biosynthesis of creatine, L-arginine:glycine amidinotransferase (AGAT) catalyzes the formation of guanidinoacetate from arginine and glycine. Subsequently, guanidinoacetate N-methyltransferase (GAMT) methylates GAA to produce creatine. Chemical synthesis often mimics this pathway, using **guanidine acetate** as the guanidinylation agent.

Experimental Protocol: Synthesis of Guanidinoacetic Acid (GAA)

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described based on the reaction of **guanidine acetate** with chloroacetic acid.

Materials:

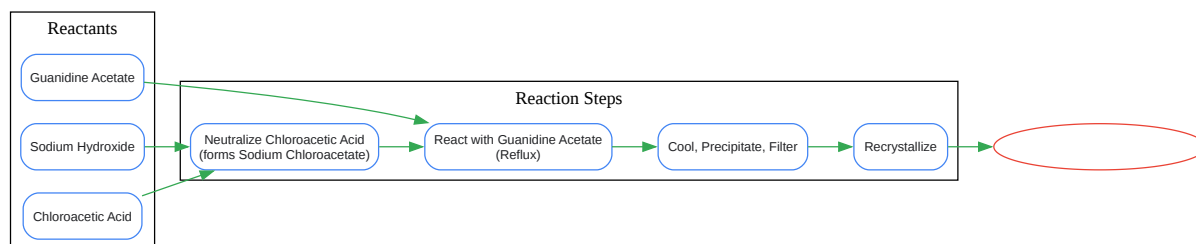
- **Guanidine Acetate**

- Chloroacetic Acid
- Sodium Hydroxide
- Ethanol
- Water

Procedure:

- Dissolve **guanidine acetate** in a suitable solvent such as water or ethanol.
- In a separate vessel, neutralize chloroacetic acid with an aqueous solution of sodium hydroxide to form sodium chloroacetate.
- Slowly add the sodium chloroacetate solution to the **guanidine acetate** solution.
- Heat the reaction mixture under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The product, guanidinoacetic acid, may precipitate from the solution upon cooling or after partial removal of the solvent under reduced pressure.
- Collect the solid product by filtration, wash with a small amount of cold ethanol, and dry under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as water/ethanol.

Logical Workflow for GAA Synthesis



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Caption: General workflow for the synthesis of guanidinoacetic acid.

Synthesis of Heterocyclic Compounds

Guanidine acetate is a cornerstone in the synthesis of various nitrogen-containing heterocycles, which are prevalent scaffolds in many pharmaceutical agents. The guanidine moiety provides three nitrogen atoms for the construction of five and six-membered rings.

The condensation of guanidine with 1,3-dicarbonyl compounds or their synthetic equivalents is a classical and efficient method for the preparation of 2-aminopyrimidines.

Experimental Protocol: General Synthesis of 2-Aminopyrimidines from Chalcones

Materials:

- Substituted Chalcone (1 equivalent)
- Guanidine Hydrochloride or **Guanidine Acetate** (1 equivalent)
- Sodium Hydroxide (catalytic amount)
- Ethanol

Procedure:

- In a round-bottom flask, dissolve the substituted chalcone and guanidine salt in ethanol.
- Add a catalytic amount of sodium hydroxide to the mixture.
- Reflux the reaction mixture for 3-12 hours, monitoring the reaction progress by TLC.
- Upon completion, cool the reaction mixture to room temperature.
- Pour the cooled mixture into crushed ice to precipitate the product.
- Filter the solid, wash with cold water, and dry.
- Recrystallize the crude product from ethanol to obtain the pure 2-aminopyrimidine derivative.

The Biginelli reaction is a multi-component reaction that produces 3,4-dihydropyrimidin-2(1H)-ones or their thione or imine analogs. While traditionally employing urea or thiourea, guanidine can be used to synthesize 2-imino-3,4-dihydropyrimidines, which exist in equilibrium with their 2-amino-1,4-dihydropyrimidine tautomers. Direct three-component reactions with guanidine often suffer from low yields and side product formation. More successful approaches often utilize protected guanidine precursors or a two-step process.

Reaction Scheme for Biginelli Reaction with Guanidine



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Caption: Simplified Biginelli reaction pathway with guanidine.

Quantitative Data for Guanidine-Based Biginelli Reactions

Aldehyde	β -Ketoester	Guanidine Source	Yield (%)	Reference(s)
3-Nitrobenzaldehyde	Ethyl acetoacetate	Guanidine	14-25	
Aromatic Aldehydes	Ethyl benzoylacetate	Guanidine Hydrochloride	Good	
Various	Various	Triazone-protected guanidine	62-86	

Guanidine can be used to synthesize 2-aminoimidazoles through condensation with α -dicarbonyl compounds or α -haloketones.

Experimental Protocol: General Synthesis of 2-Aminoimidazoles

Materials:

- α -Haloketone (e.g., α -bromoketone) (1 equivalent)
- Guanidine Acetate** (1-2 equivalents)
- Solvent (e.g., Ethanol, DMF)
- Base (e.g., Sodium Bicarbonate, Triethylamine)

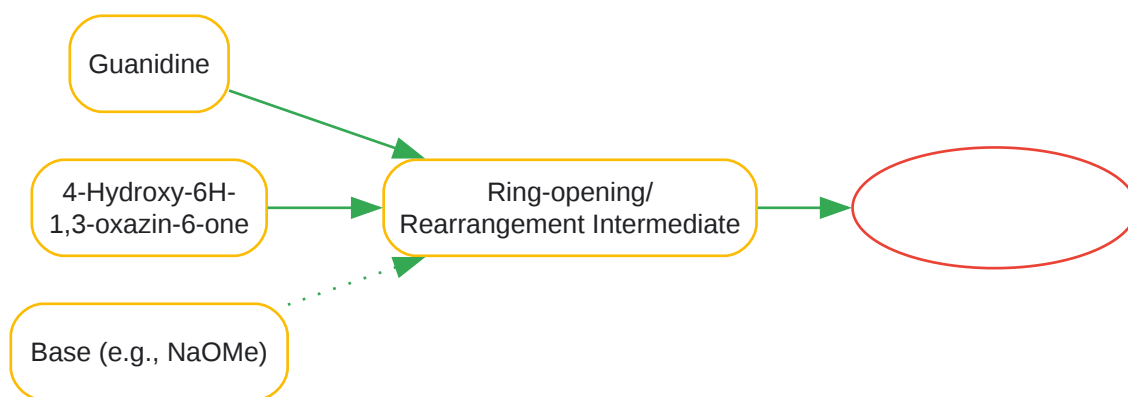
Procedure:

- Dissolve the α -haloketone in a suitable solvent in a round-bottom flask.
- Add the **guanidine acetate** and a base to the solution.
- Heat the reaction mixture, with stirring, for several hours. Monitor the reaction by TLC.
- After the reaction is complete, cool the mixture and remove the solvent under reduced pressure.

- The residue can be partitioned between water and an organic solvent (e.g., ethyl acetate).
- The organic layer is separated, dried over anhydrous sodium sulfate, and concentrated.
- The crude product is purified by column chromatography on silica gel or by recrystallization.

Guanidine serves as a key building block for the synthesis of 1,3,5-triazine derivatives through condensation with various precursors. For instance, the reaction of guanidine with 4-hydroxy-6H-1,3-oxazin-6-ones in the presence of a base can lead to the formation of substituted 1,3,5-triazines.

Reaction Pathway for Triazine Synthesis



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Caption: General pathway for the synthesis of 1,3,5-triazines from guanidine.

Safety and Handling

Guanidine acetate should be handled with appropriate safety precautions in a laboratory setting. It is advisable to wear personal protective equipment, including safety glasses, gloves, and a lab coat. The material should be used in a well-ventilated area to avoid inhalation of dust. In case of contact with eyes or skin, flush with copious amounts of water. For detailed safety information, consult the material safety data sheet (MSDS).

Conclusion

Guanidine acetate is a highly valuable and versatile precursor in organic synthesis. Its ability to act as a key building block for a wide range of nitrogen-containing heterocycles, including pyrimidines, imidazoles, and triazines, as well as its central role in the synthesis of creatine and its derivatives, underscores its importance in medicinal chemistry and drug development. The synthetic protocols and data presented in this guide are intended to provide a solid foundation for researchers and scientists to effectively utilize **guanidine acetate** in their synthetic endeavors.

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